

# "Methyl retinoate" CAS number and molecular weight

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## Compound of Interest

Compound Name: Methyl retinoate

Cat. No.: B7769982

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## Methyl Retinoate: A Technical Overview

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **methyl retinoate**, a derivative of vitamin A and a member of the retinoid family. This document covers its fundamental chemical properties, synthesis, and its significant role in biological research and drug development, with a focus on the retinoic acid signaling pathway.

## Core Properties of Methyl Retinoate

**Methyl retinoate** is the methyl ester of retinoic acid. Its key identifiers and physicochemical properties are summarized below.

Property	Value	Citation(s)
CAS Number	339-16-2	[1][2][3]
Molecular Formula	C <sub>21</sub> H <sub>30</sub> O <sub>2</sub>	[1][4]
Molecular Weight	314.46 g/mol	
IUPAC Name	methyl (2E,4E,6E,8E)-3,7-dimethyl-9-(2,6,6-trimethylcyclohexen-1-yl)nona-2,4,6,8-tetraenoate	
Synonyms	Retinoic acid methyl ester, Vitamin A acid methyl ester, all-trans-Retinoic Acid Methyl Ester	

## Synthesis of Methyl Retinoate

The synthesis of **methyl retinoate** can be achieved through several routes, often involving the modification of  $\beta$ -ionone as a starting material. One common approach is a C15 + C6 synthesis strategy.

### Experimental Protocol: Synthesis via Knoevenagel Condensation

This protocol outlines a general method for synthesizing **methyl retinoate**, adapted from synthetic strategies for retinoic acid.

- Preparation of the C15 Aldehyde:
  - Start with commercially available  $\beta$ -ionone.
  - Perform a condensation reaction with cyanoacetic acid, followed by decarboxylation to yield a C15 nitrile.
  - Reduce the C15 nitrile using a reducing agent such as diisobutylaluminium hydride (DIBAL-H) in an appropriate solvent like toluene to obtain the C15 aldehyde.

- Knoevenagel Condensation:
  - The C15 aldehyde is then condensed with methyl 3-methyl-2-butenate in a solvent such as methanol. This C6 module extends the carbon chain to form the full C21 backbone of **methyl retinoate**.
- Purification:
  - The crude product is purified using column chromatography to yield the final **methyl retinoate** product.

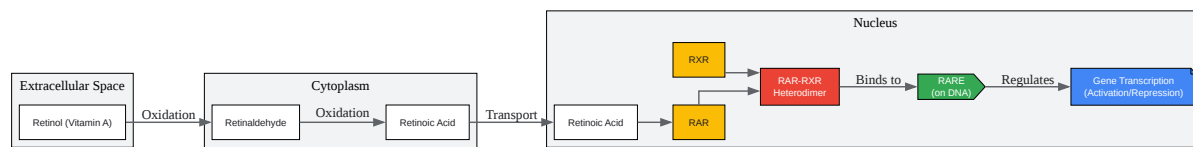
## Biological Significance and Applications

**Methyl retinoate**, like other retinoids, is crucial in various biological processes. Its applications in research and drug development stem from its ability to influence cell differentiation, proliferation, and apoptosis.

## The Retinoic Acid Signaling Pathway

Retinoids exert their effects by activating specific nuclear receptors. The canonical retinoic acid (RA) signaling pathway is a key mechanism in embryonic development and cellular regulation.

- Cellular Uptake and Conversion: Retinol (Vitamin A) is transported into the cell and oxidized to retinaldehyde, and then further oxidized to retinoic acid (the active form).
- Nuclear Translocation: Retinoic acid is transported into the nucleus.
- Receptor Binding and Dimerization: In the nucleus, retinoic acid binds to the Retinoic Acid Receptor (RAR). This complex then forms a heterodimer with the Retinoid X Receptor (RXR).
- DNA Binding and Gene Transcription: The RAR-RXR heterodimer binds to specific DNA sequences known as Retinoic Acid Response Elements (RAREs) in the promoter regions of target genes.
- Transcriptional Regulation: This binding event recruits co-activator or co-repressor proteins, which modulate histone acetylation and chromatin structure, thereby activating or repressing the transcription of downstream genes that control various cellular processes.



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### Retinoic Acid Signaling Pathway

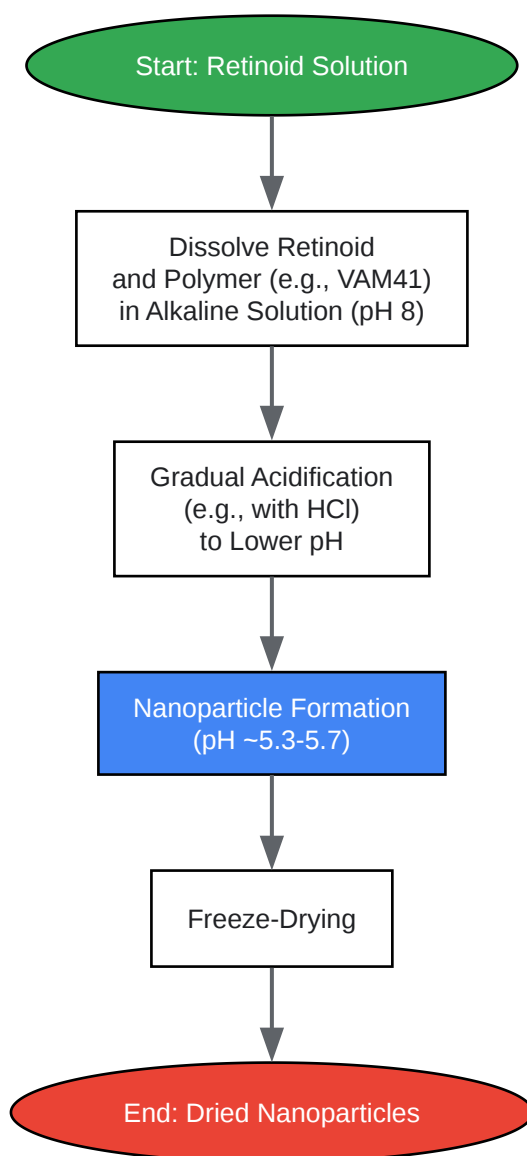
## Applications in Drug Development and Research

Retinoids, including the parent compound of **methyl retinoate**, all-trans-retinoic acid (tretinoin), have significant therapeutic applications.

- **Dermatology:** Tretinoin is widely used topically to treat acne vulgaris, photoaging, and hyperpigmentation.
- **Oncology:** Oral tretinoin is a key therapeutic agent for inducing remission in patients with acute promyelocytic leukemia (APL).
- **Research:** **Methyl retinoate** serves as a valuable tool in laboratory settings to study the effects of retinoids on cellular processes. For example, it has been used to investigate degenerative changes in seminiferous tubules in animal models and to study neuronal differentiation in cell lines.

## Experimental Workflow: Nanoparticle Drug Delivery

To enhance the stability and delivery of retinoids, nanoparticle-based formulations are being explored. The following workflow outlines the preparation of retinoic acid-loaded nanoparticles, a technique applicable to **methyl retinoate**.



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### Nanoparticle Formulation Workflow

This "Colloidal-Coating" method involves dissolving the retinoid and a polymer in an alkaline solution. As the pH is gradually lowered, the polymer precipitates, encapsulating the drug to form nanoparticles. This process can yield high drug loading efficiency and produces nanoparticles suitable for further in vitro and in vivo studies.

## Handling and Storage

Retinoids are unstable compounds that are susceptible to oxidation and isomerization, particularly when exposed to air, light, and heat. Therefore, proper handling and storage are crucial.

- **Storage:** Store in airtight, opaque containers under an inert atmosphere (e.g., argon or nitrogen) at low temperatures.
- **Handling:** Work should be conducted under subdued light. Solvents should be free of dissolved oxygen and peroxides.

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## References

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- 2. CAS Common Chemistry [commonchemistry.cas.org]
- 3. Methyl retinoate | CAS 339-16-2 [daltonresearchmolecules.com]
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